

Quaterrylene vs. Other NIR Dyes in Organic Photovoltaics: A Comparative Guide

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Compound of Interest

Compound Name: Quaterrylene

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In the rapidly advancing field of organic photovoltaics (OPVs), the development of efficient near-infrared (NIR) absorbing dyes is paramount for enhancing power conversion efficiencies (PCE). While significant research has focused on various classes of NIR dyes, a direct and comprehensive comparison of their performance in state-of-the-art bulk heterojunction (BHJ) OPV architectures is often challenging to consolidate. This guide provides a comparative overview of the performance of prominent NIR dyes, with a special focus on the emerging potential of **quaterrylene**-based materials.

Performance Benchmark of Leading NIR Dyes

The landscape of NIR dyes for OPVs is currently dominated by non-fullerene acceptors (NFAs), particularly the Y-series, which have demonstrated remarkable power conversion efficiencies. Other notable classes include squaraine and cyanine dyes. The following tables summarize the performance of some of these leading NIR dyes in BHJ organic solar cells.

Table 1: Photovoltaic Performance of Y-Series Acceptor-Based OPVs

Donor Polymer	Acceptor Dye	Voc (V)	Jsc (mA/cm2)	FF (%)	PCE (%)
PM6	Y6	0.834	25.2	74.3	15.7[1]
PM6	BTP-4Cl	0.867	25.4	-	16.5[1]
PM6	BTP-4Cl-12	-	-	-	17.0[1]
PBDB-TF	BTP-4F-12	-	-	-	16.4[1]
PM6	L8-BO	0.874	25.72	81.5	18.32[2]
PM6	Y6:Br-ITIC:PC71BM	0.841	25.2	74.3	15.7[2]

Table 2: Photovoltaic Performance of Squaraine Dye-Based OPVs

Donor Dye	Acceptor	Voc (V)	Jsc (mA/cm2)	FF (%)	PCE (%)
bis(N,N-diisobutylanilino)squaraine	C60	0.59	5.58	56	1.8[3]
bis(N,N-diphenylanilino)squaraine	C60	0.82	6.71	59	3.2[3]
SQ	C60	-	-	-	4.1[4]

Voc: Open-circuit voltage, Jsc: Short-circuit current density, FF: Fill factor, PCE: Power conversion efficiency.

Quaterrylene Dyes: A Focus on Stability

While the performance data for **quaterrylene**-based dyes in high-efficiency BHJ OPVs is not as extensively documented in the current literature, this class of molecules possesses inherent properties that make them highly attractive for photovoltaic applications.

Exceptional Stability: **Quaterrylene** derivatives are polycyclic aromatic hydrocarbons known for their outstanding chemical and photostability. This is a critical attribute for the long-term operational stability of organic solar cells, a major hurdle for many high-performing organic dyes.

Tunable NIR Absorption: The extended π -conjugated system of **quaterrylene**s results in strong absorption in the NIR region, a key requirement for capturing a larger portion of the solar spectrum.

The current research on **quaterrylene** dyes in photovoltaics has been more focused on their application in dye-sensitized solar cells (DSSCs). While DSSCs operate on a different mechanism than BHJ OPVs, these studies highlight the potential of **quaterrylene**s as robust NIR sensitizers. The challenge remains in synthesizing soluble and processable **quaterrylene** derivatives that can be effectively incorporated into BHJ architectures to realize their full potential in terms of power conversion efficiency.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are generalized experimental protocols for the fabrication and characterization of the NIR dye-based organic solar cells discussed.

General Fabrication Protocol for BHJ Organic Solar Cells

A common device architecture for NIR OPVs is the inverted structure: ITO/ZnO/Active Layer/MoOx/Ag.

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- **Electron Transport Layer (ETL) Deposition:** A thin layer of zinc oxide (ZnO) nanoparticles is spin-coated onto the cleaned ITO substrates and annealed.
- **Active Layer Deposition:** The donor polymer and acceptor dye (e.g., PM6:Y6) are dissolved in a suitable organic solvent (e.g., chloroform, chlorobenzene) to form a blend solution. This solution is then spin-coated onto the ZnO layer in an inert atmosphere (e.g., a nitrogen-filled

glovebox). The film is often subjected to solvent vapor annealing or thermal annealing to optimize the morphology.

- **Hole Transport Layer (HTL) Deposition:** A thin layer of molybdenum oxide (MoOx) is thermally evaporated on top of the active layer.
- **Top Electrode Deposition:** Finally, a metal electrode, typically silver (Ag), is thermally evaporated on top of the HTL to complete the device.

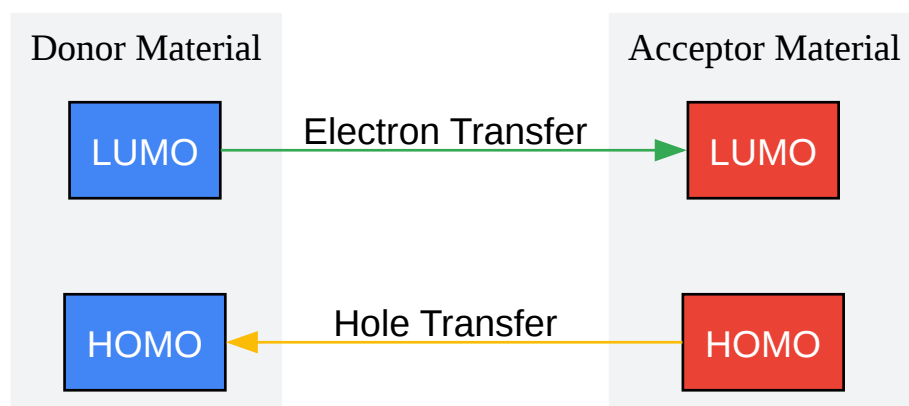
Characterization of Photovoltaic Performance

The performance of the fabricated OPV devices is characterized under simulated sunlight (AM 1.5G, 100 mW/cm²).

- **Current Density-Voltage (J-V) Characteristics:** The J-V curves are measured using a source meter to determine the key photovoltaic parameters: open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The power conversion efficiency (PCE) is then calculated using the formula: $PCE (\%) = (V_{oc} \times J_{sc} \times FF) / P_{in} \times 100$ where P_{in} is the incident power density of the simulated sunlight.
- **External Quantum Efficiency (EQE):** The EQE spectrum is measured to determine the ratio of collected charge carriers to incident photons at each wavelength.

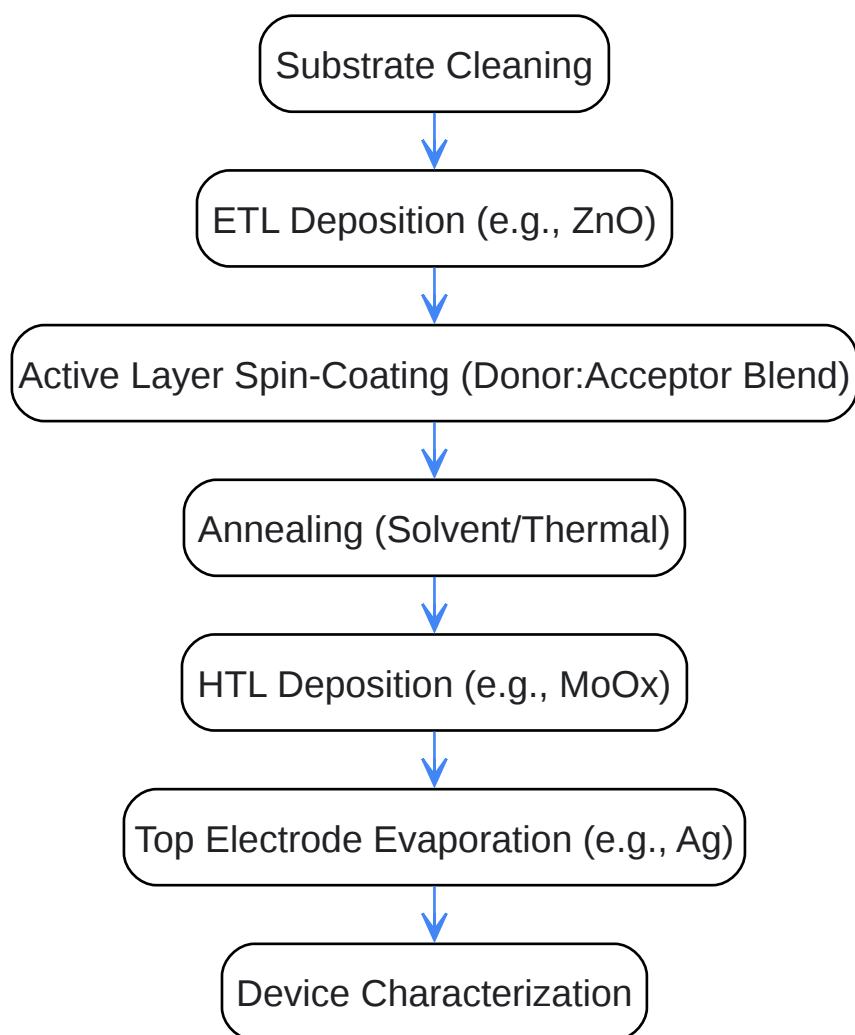
Visualizing the Concepts

To better illustrate the relationships and processes involved in organic photovoltaics, the following diagrams are provided.



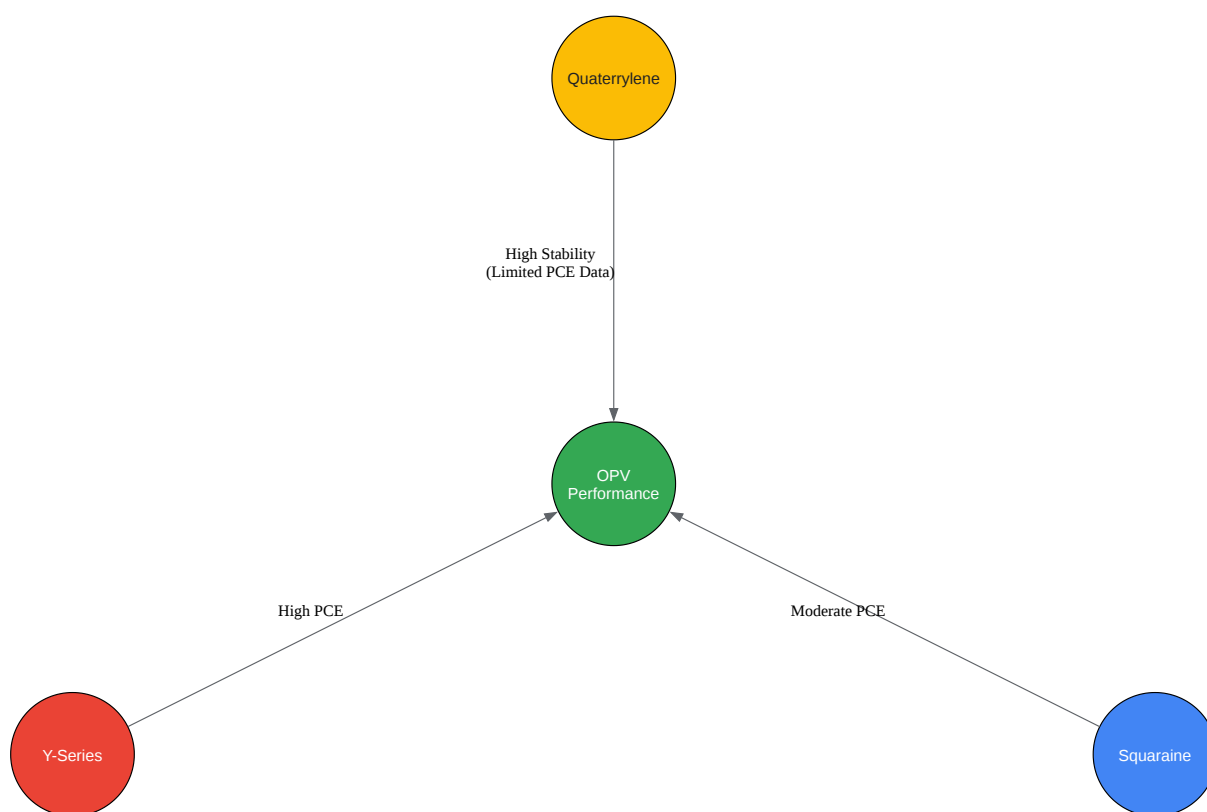
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Caption: Energy level diagram illustrating charge transfer at the donor-acceptor interface in a BHJ solar cell.



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Caption: A generalized experimental workflow for the fabrication of bulk heterojunction organic solar cells.



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Caption: Conceptual relationship of different NIR dye classes to key organic photovoltaic performance metrics.

Conclusion

The development of NIR-absorbing dyes has been a critical driver for the recent surge in organic photovoltaic performance. Non-fullerene acceptors, particularly the Y-series, have set a high benchmark with power conversion efficiencies exceeding 18%. While **quaterrylene**-based dyes have not yet demonstrated comparable efficiencies in BHJ OPV architectures, their exceptional stability positions them as a highly promising class of materials for future research. Further molecular engineering to improve the solubility and processability of **quaterrylene** derivatives could unlock their potential to contribute to the development of highly efficient and durable organic solar cells. This guide serves as a starting point for researchers to understand the current landscape and identify opportunities for innovation in the design and application of novel NIR dyes for organic photovoltaics.

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